

Application Notes and Protocols: Preparation of Amphotericin B Trihydrate Stock Solution

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Amphotericin B trihydrate*

Cat. No.: *B15563636*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Amphotericin B is a polyene antifungal agent widely used in cell culture and research to prevent or eliminate fungal and yeast contamination. Its efficacy is attributed to its ability to bind to ergosterol, a primary component of fungal cell membranes, leading to the formation of pores and subsequent cell death. However, its poor solubility in aqueous solutions at physiological pH presents a significant challenge in its preparation and use. This document provides detailed protocols for the preparation of **Amphotericin B trihydrate** stock solutions, tailored for research applications.

Data Summary

Quantitative data regarding the solubility and stability of Amphotericin B are crucial for preparing reliable and effective stock solutions. The following table summarizes key parameters for handling and storing this antifungal agent.

Parameter	Solvent/Condition	Value	Citations
Solubility	Dimethyl Sulfoxide (DMSO)	30–40 mg/mL	[1][2][3]
Dimethylformamide (DMF)	2–4 mg/mL	[1][2][3]	
Water (pH 2 or 11)	Soluble	[1][2][3]	
Water (pH 6 to 7)	Insoluble	[1][2]	
Stock Solution Stability (DMSO)	-20°C (Frozen)	Stable for up to 6 months, though some sources report significant degradation (>60% loss)	[3][4]
Reconstituted Aqueous Solution Stability	2–8°C (Refrigerated)	Stable for up to 1 week	[5][6]
Room Temperature	Stable for 24 hours	[5][6]	
37°C (in culture)	Active for up to 3 days	[1][3][7]	
Powder Storage	2–8°C (Refrigerated, protected from light and air)	Remains active for up to 5 years	[1][2]

Experimental Protocols

Due to its low solubility in neutral aqueous solutions, two primary methods are recommended for preparing Amphotericin B stock solutions for research purposes: solubilization in an organic solvent (DMSO) or reconstitution of a commercial formulation designed for aqueous suspension.

Protocol 1: Preparation of Amphotericin B Stock Solution in DMSO

This protocol is suitable for applications where the final concentration of DMSO in the working solution will be non-toxic to the cells.

Materials:

- **Amphotericin B trihydrate** powder
- Dimethyl Sulfoxide (DMSO), sterile
- Sterile, light-protecting microcentrifuge tubes or vials
- Calibrated analytical balance
- Sterile serological pipettes and pipette tips

Procedure:

- Pre-warming: Allow the **Amphotericin B trihydrate** powder and DMSO to equilibrate to room temperature before use.
- Weighing: In a sterile environment (e.g., a laminar flow hood), carefully weigh the desired amount of **Amphotericin B trihydrate** powder.
- Dissolution: Add the appropriate volume of sterile DMSO to achieve the desired stock concentration (e.g., 2.5 mg/mL).[2] Vortex or mix thoroughly until the powder is completely dissolved. The solution should appear as a hazy yellow solution.[2]
- Sterilization (Optional): For cell culture applications, stock solutions in DMSO can be filter-sterilized using a 0.22 µm syringe filter compatible with organic solvents.[2]
- Aliquoting and Storage: Dispense the stock solution into sterile, light-protecting tubes in volumes suitable for single-use to avoid repeated freeze-thaw cycles. Store aliquots at -20°C for long-term storage.

Protocol 2: Reconstitution of Commercial Amphotericin B Formulations

Commercial formulations often contain solubilizing agents like deoxycholate, allowing for the creation of a colloidal suspension in sterile water.[2] This method is preferred when DMSO is not suitable for the experimental system.

Materials:

- Lyophilized Amphotericin B for Injection, USP (e.g., Fungizone™)
- Sterile Water for Injection, USP (without preservatives)[5][6]
- Sterile syringes and needles
- Sterile, light-protecting vials

Procedure:

- **Reconstitution:** Following the manufacturer's instructions, inject the specified volume of Sterile Water for Injection, USP, into the vial containing the lyophilized Amphotericin B powder. For example, 10 mL of sterile water is typically added to a 50 mg vial to yield a 5 mg/mL concentrate.[5][6]
- **Dissolution:** Shake the vial immediately and vigorously until the solution is clear.[6] The resulting solution will be a colloidal suspension.
- **Storage of Concentrate:** The reconstituted concentrate can be stored in the dark at 2-8°C for up to one week with minimal loss of potency.[5][6] For room temperature storage, it is stable for 24 hours.[5][6]
- **Preparation of Working Solution:** For use in cell culture, the concentrate is further diluted in a suitable medium (e.g., 5% Dextrose Injection, USP, with a pH above 4.2) to the final working concentration (typically 0.1 mg/mL or less).[5][6]

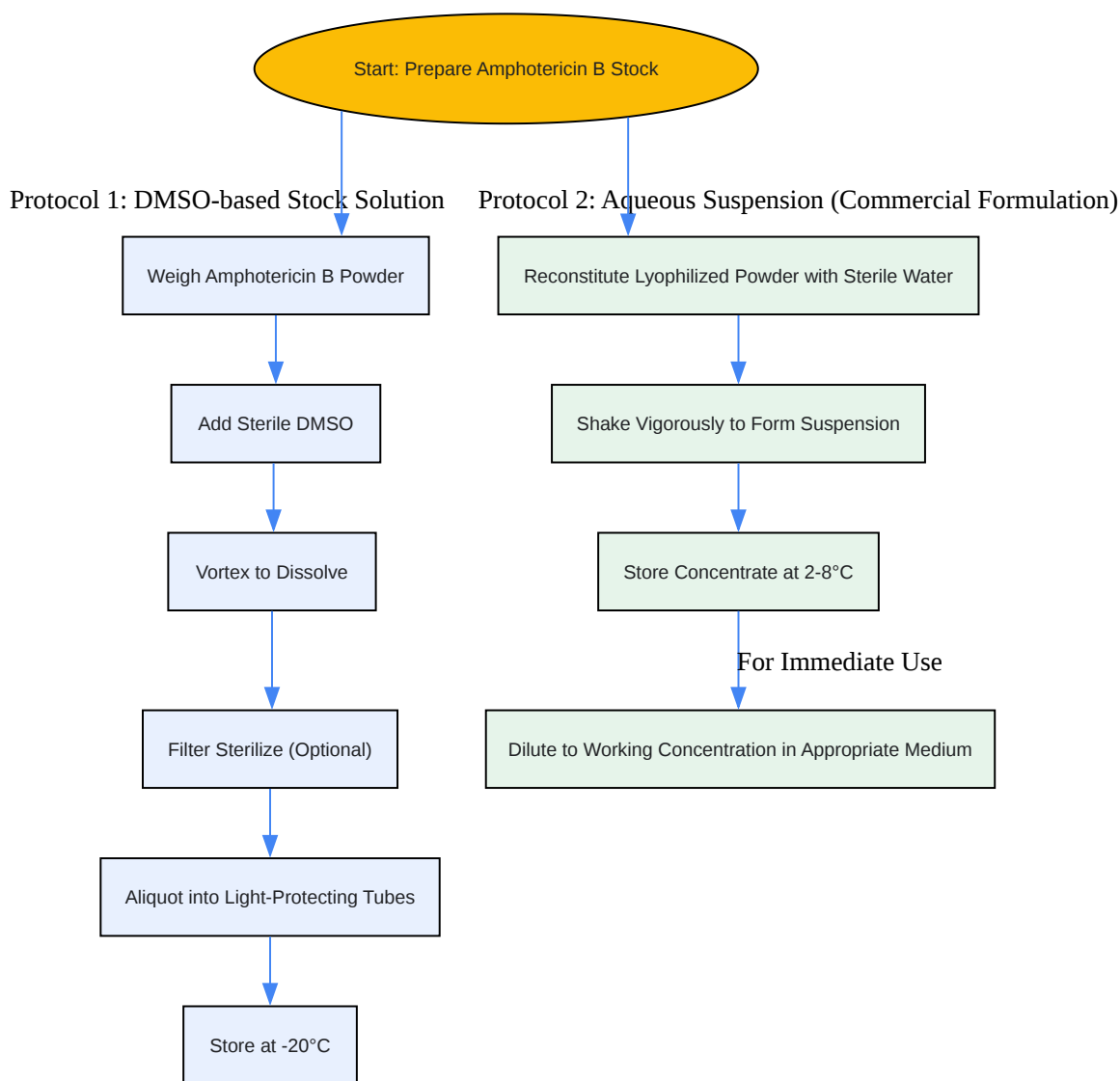
Important Considerations:

- **Light Sensitivity:** Amphotericin B is light-sensitive. All steps should be performed with protection from light, and solutions should be stored in light-protecting containers.[5][6]

- Precipitation: Do not use saline or solutions containing benzyl alcohol or other electrolytes for reconstitution, as they may cause precipitation.[5][6] If precipitation occurs in an aqueous solution, warming and thorough mixing may help to redissolve it.[7][8]

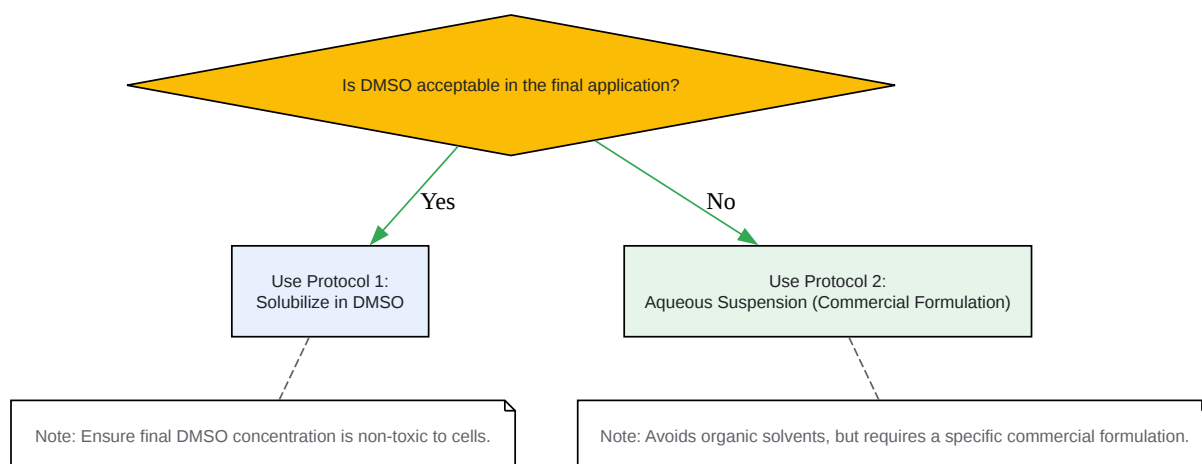
Visualizations

The following diagrams illustrate the workflow for preparing Amphotericin B stock solutions and the decision-making process for selecting the appropriate protocol.



[Click to download full resolution via product page](#)

Caption: Workflow for Amphotericin B Stock Preparation.



[Click to download full resolution via product page](#)

Caption: Decision guide for selecting a preparation protocol.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. sigmaaldrich.com](https://www.sigmaaldrich.com) [sigmaaldrich.com]
- [2. sigmaaldrich.com](https://www.sigmaaldrich.com) [sigmaaldrich.com]
- [3. ulab360.com](https://www.ulab360.com) [ulab360.com]
- [4. Solubility and stability of amphotericin B in human serum - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
- [5. globalrph.com](https://www.globalrph.com) [globalrph.com]
- [6. ASK DIS: Amphotericin B Stability and Administration](http://askdis.blogspot.com) [askdis.blogspot.com]

- [7. sigmaaldrich.com](https://www.sigmaaldrich.com) [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- [8. himedialabs.com](https://www.himedialabs.com) [[himedialabs.com](https://www.himedialabs.com)]
- To cite this document: BenchChem. [Application Notes and Protocols: Preparation of Amphotericin B Trihydrate Stock Solution]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15563636/docs#application-notes-and-protocols-preparation-of-amphotericin-b-trihydrate-stock-solution>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)